

A Comprehensive Technical Guide to 1,3-Dibromo-5-fluoro-2-iodobenzene

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Compound of Interest

Compound Name: 1,3-Dibromo-5-fluoro-2-iodobenzene

Cat. No.: B1299775

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CAS Number: 62720-29-0

This in-depth technical guide provides a thorough overview of **1,3-Dibromo-5-fluoro-2-iodobenzene**, a key halogenated aromatic compound for professionals in research, chemical synthesis, and drug development.

Chemical and Physical Properties

1,3-Dibromo-5-fluoro-2-iodobenzene is a polysubstituted aromatic compound with the molecular formula $C_6H_2Br_2FI$.^{[1][2][3]} This unique arrangement of bromine, fluorine, and iodine atoms on the benzene ring imparts distinct chemical reactivity, making it a valuable intermediate in organic synthesis.^{[1][4]}

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	62720-29-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₂ Br ₂ FI	[1] [2] [3]
Molecular Weight	379.79 - 379.8 g/mol	[1] [2] [4]
Appearance	Pale brown to brown powder/crystal	[1]
Melting Point	132 - 138 °C	[1] [4]
Purity	≥ 97% (HPLC/GC)	[1] [4]
IUPAC Name	1,3-dibromo-5-fluoro-2-iodobenzene	[2] [3]
Synonyms	2,6-Dibromo-4-fluoroiodobenzene	[1] [5]
InChI Key	LIWKANDEJFABTQ-UHFFFAOYSA-N	[2] [4]
SMILES	FC1=CC(Br)=C(I)C(Br)=C1	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of **1,3-Dibromo-5-fluoro-2-iodobenzene**.

Table 2: Spectroscopic Data

Technique	Description	Reference
NMR Spectroscopy	Proton and carbon NMR spectra show characteristic shifts due to the halogen substituents. The fluorine atom causes splitting of adjacent proton signals, while the iodine atom can induce peak broadening.	[4]
Mass Spectrometry (MS)	High-resolution mass spectrometry can be used to confirm the molecular ion peak at an m/z corresponding to the molecular formula $C_6H_2Br_2Fl$.	[4]
X-ray Crystallography	Single-crystal X-ray diffraction provides definitive structural confirmation of the molecule.	[4]

Applications in Research and Development

1,3-Dibromo-5-fluoro-2-iodobenzene is a versatile building block primarily utilized in the synthesis of complex organic molecules. Its applications span various fields, including:

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of novel pharmaceuticals, particularly in the development of anti-cancer agents where the halogenated structure can enhance biological activity.[1]
- Agrochemicals: The compound is used in the creation of new agrochemical products.[1]
- Material Science: It finds application in the development of advanced materials such as polymers and coatings, where its properties can improve durability and resistance.[1]
- Bioactive Molecules and Probes: Researchers use this compound to develop bioactive molecules and probes for studying biological processes.[4]

One specific application is in the preparation of the ligand 5-fluoro-1,3-di(2-pyridyl)benzene.[\[3\]](#)

Chemical Reactivity and Synthetic Utility

The presence of multiple halogen atoms with different reactivities on the benzene ring makes **1,3-Dibromo-5-fluoro-2-iodobenzene** a valuable substrate for various chemical transformations. The iodine and bromine atoms are susceptible to a range of coupling and substitution reactions.

This compound can undergo several types of reactions, including:

- Substitution Reactions: The halogen atoms can be replaced by other functional groups through nucleophilic substitution.[\[4\]](#)
- Oxidation and Reduction Reactions: The molecule can be oxidized or reduced to form different derivatives.[\[4\]](#)
- Coupling Reactions: It is an ideal candidate for cross-coupling reactions such as Suzuki or Stille coupling to form biaryl compounds.[\[4\]](#)

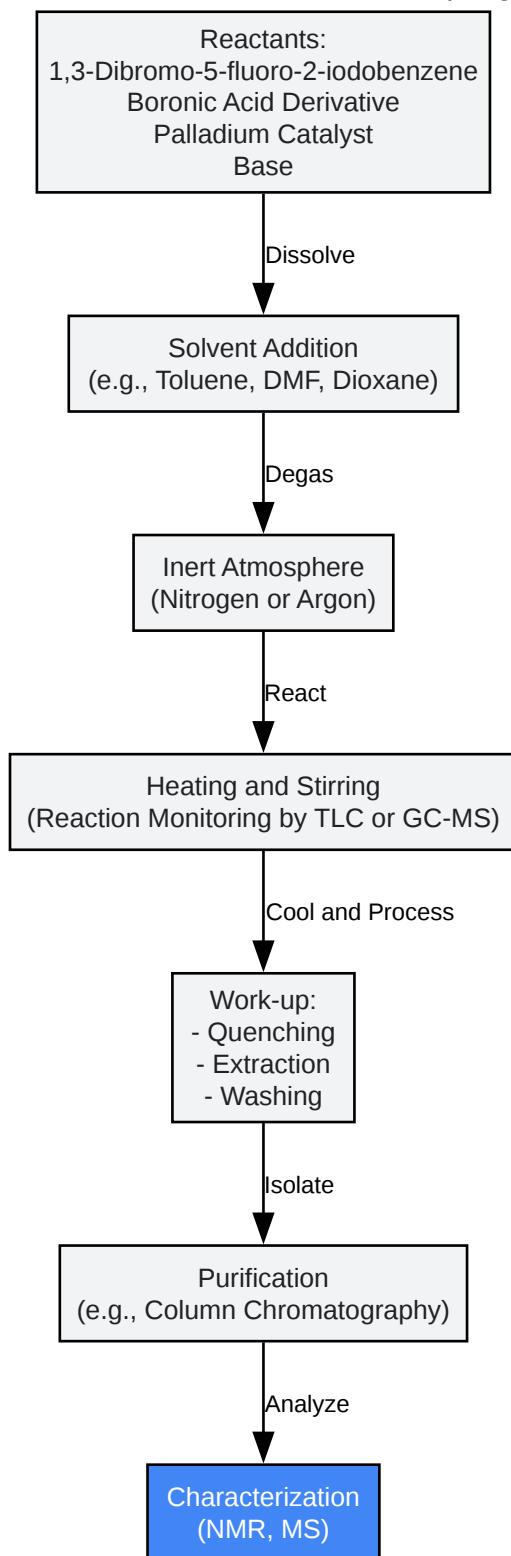
The differential reactivity of the halogens allows for selective and sequential reactions, providing a pathway to complex, highly substituted aromatic compounds.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1,3-Dibromo-5-fluoro-2-iodobenzene** are not readily available in the provided search results, a general workflow for its utilization in cross-coupling reactions can be outlined.

Generalized Experimental Workflow for a Suzuki Coupling Reaction:

General Workflow: Suzuki Coupling

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Caption: Generalized workflow for a Suzuki cross-coupling reaction.

Safety and Handling

1,3-Dibromo-5-fluoro-2-iodobenzene is classified as causing skin and serious eye irritation.

[6]

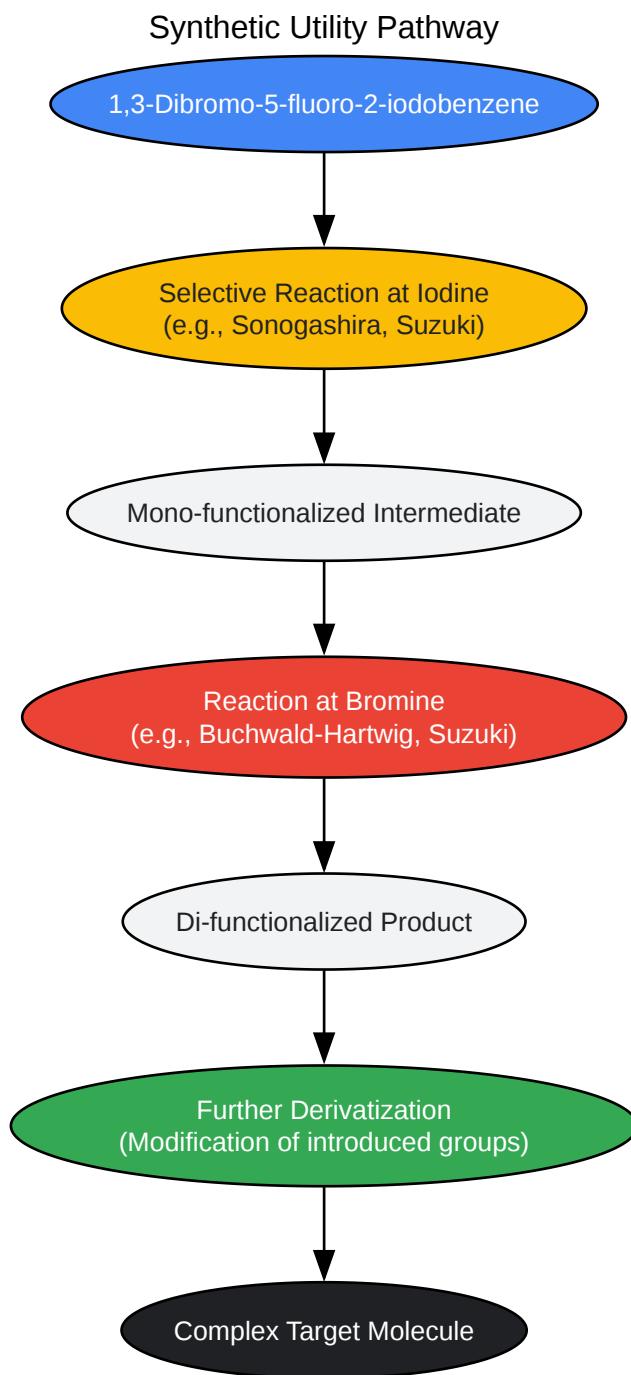
Table 3: Hazard and Precautionary Statements

Category	Statement	Reference
Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritation	[6]
Precautionary Statements	P264: Wash skin thoroughly after handling.P280: Wear protective gloves/eye protection/face protection.P302 + P352: IF ON SKIN: Wash with plenty of water.P332 + P313: If skin irritation occurs: Get medical advice/attention.P337 + P313: If eye irritation persists: Get medical advice/attention.P362 + P364: Take off contaminated clothing and wash it before reuse.	[6]

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses.[6] Store the compound at 2 - 8 °C.[1] For detailed safety information, refer to the Safety Data Sheet (SDS). [6][7]

Logical Relationships in Synthesis

The utility of **1,3-Dibromo-5-fluoro-2-iodobenzene** lies in its ability to act as a scaffold for building more complex molecules. The different halogens can be addressed sequentially in synthetic routes.



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Caption: Sequential functionalization strategy.

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